

7-Tridecanone: A Technical Guide to Safety, Handling, and Storage

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This document provides a comprehensive overview of the safety, handling, and storage considerations for **7-Tridecanone** (CAS No. 462-18-0), also known as dihexyl ketone. The information is compiled to assist laboratory personnel in minimizing risks and ensuring safe operational procedures.

Chemical and Physical Properties

Proper handling and storage protocols are predicated on a thorough understanding of a substance's physical and chemical properties. Key data for **7-Tridecanone** are summarized below.

Property	Value	Source
Molecular Formula	C ₁₃ H ₂₆ O	[1][2]
Molecular Weight	198.34 g/mol	[1]
Appearance	White solid or colorless to light yellow powder/lump/clear liquid	[3]
Melting Point	30 - 33 °C (86 - 91.4 °F)	[4][5]
Boiling Point	264 °C (507.2 °F) at 760 mmHg	[5]
Flash Point	>113 °C (>235.4 °F) Closed Cup	
Density	0.825 g/cm ³ at 25 °C	
Vapor Pressure	0.012 mmHg at 25 °C	[5][6]
Water Solubility	Insoluble	[4][7]

Toxicological Information and Hazard Identification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **7-Tridecanone** is classified as causing skin irritation, serious eye irritation, and potential respiratory irritation.[1] It is considered moderately toxic by the intravenous route.[6][7] When heated to decomposition, it may emit acrid smoke and irritating vapors.[6][7]

Toxicity Data	Value	Species	Route	Source
LDLo (Lowest published lethal dose)	3511 mg/kg	Mouse	Intravenous	[5]

GHS Hazard Statements:[1]

- H315: Causes skin irritation

- H319: Causes serious eye irritation
- H335: May cause respiratory irritation

Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures is critical to minimize exposure and ensure laboratory safety.

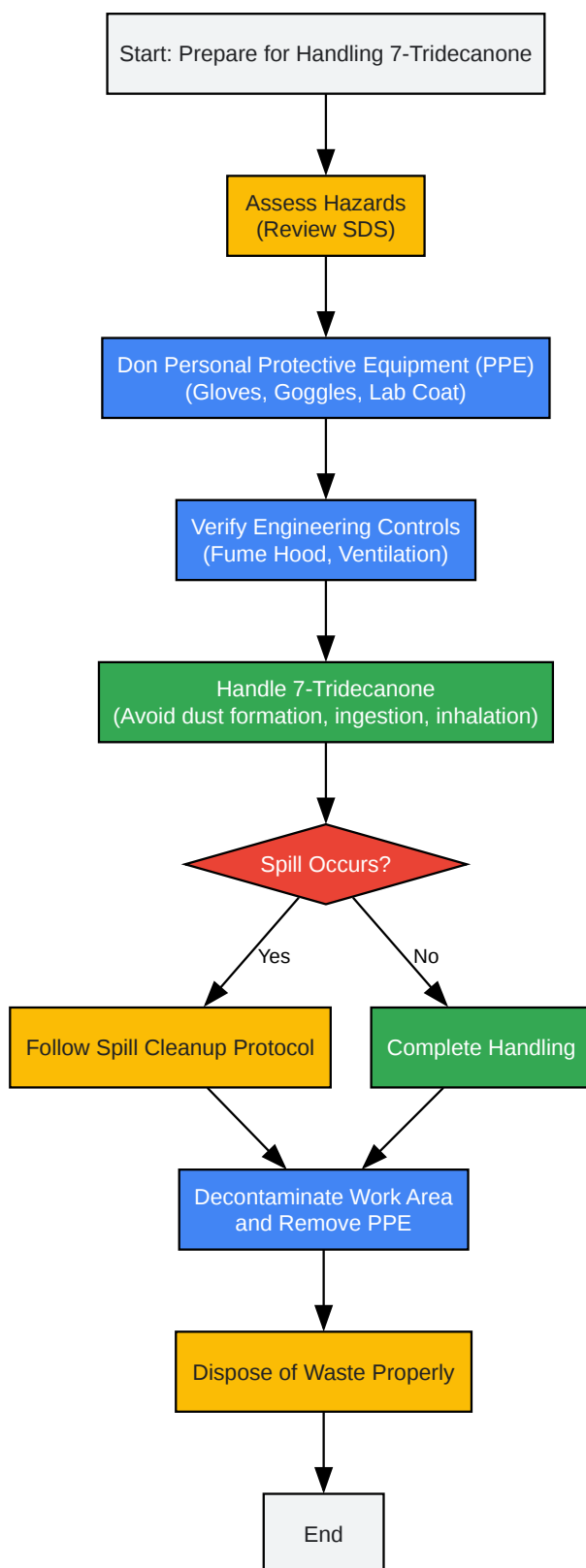
Engineering Controls

- Work should be conducted in a well-ventilated area.[\[4\]](#)[\[8\]](#)
- Provide appropriate exhaust ventilation at places where dust may be formed.[\[4\]](#)
- Facilities should be equipped with an eyewash station and a safety shower.[\[9\]](#)

Personal Protective Equipment

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.[\[4\]](#)[\[9\]](#)
- Skin Protection: Wear protective gloves (materials to be determined based on specific laboratory conditions and breakthrough times). A lab coat and closed-toe footwear are minimum requirements.[\[9\]](#)
- Respiratory Protection: Not typically required under normal use with adequate ventilation. If dust is generated, a NIOSH-approved N95 or P1 dust mask may be used.[\[4\]](#)

The following diagram illustrates a general workflow for safely handling **7-Tridecanone** in a laboratory setting.



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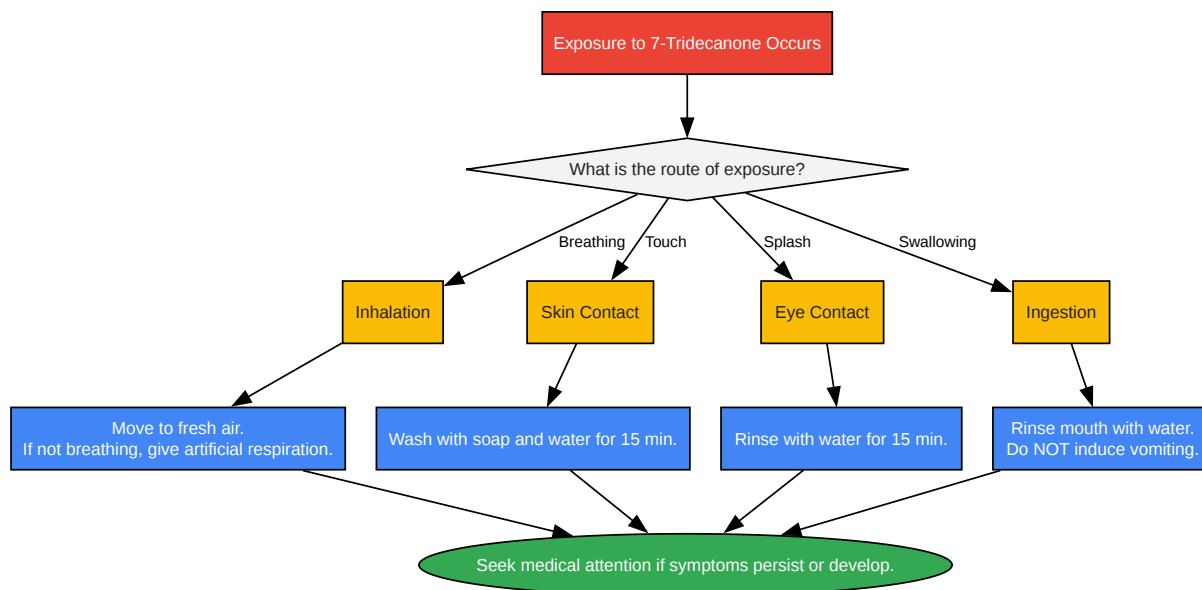
General Laboratory Safety Workflow for **7-Tridecanone**.

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek medical attention if symptoms occur.[4][8]
Skin Contact	Wash off immediately with soap and plenty of water for at least 15 minutes. If skin irritation persists, consult a physician.[4][8]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[8]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek medical attention if symptoms occur.[4][8]

The following decision tree outlines the appropriate first aid response based on the type of exposure.



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First Aid Decision Tree for **7-Tridecanone** Exposure.

Fire and Explosion Hazard Data

7-Tridecanone is a combustible solid.[10]

Property	Value
Flash Point	>113 °C (>235.4 °F) Closed Cup
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4][8]
Hazardous Combustion Products	Carbon oxides.[4]
Special Firefighting Procedures	Firefighters should wear self-contained breathing apparatus and full protective gear.[4][8]

Accidental Release Measures

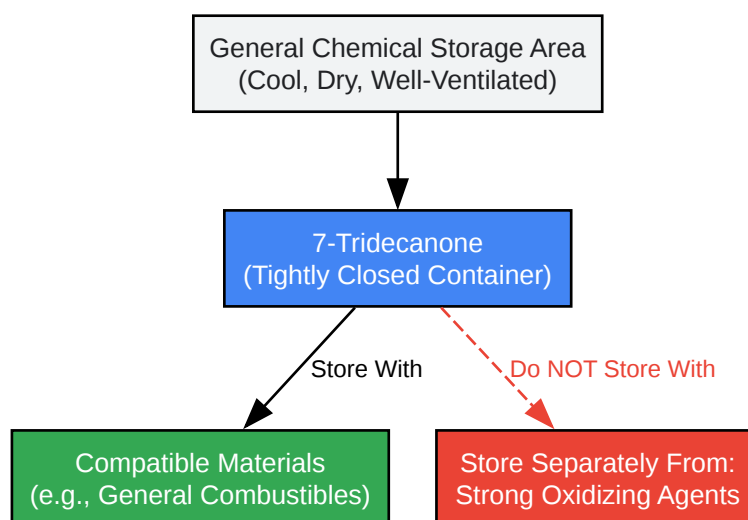
In the event of a spill, avoid dust formation and breathing vapors, mist, or gas.[4] Ensure adequate ventilation.[8] Sweep up and shovel the material into a suitable, closed container for disposal.[4][8] Do not let the product enter drains.[4][8]

Storage and Stability

Proper storage is essential to maintain the integrity and stability of **7-Tridecanone**.

- Storage Conditions: Store in a cool, dry, and well-ventilated place.[4][8][9]
- Container: Keep the container tightly closed.[4][8][9]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[9][11]
- Stability: Stable under normal storage conditions.[11]

The diagram below illustrates storage compatibility for **7-Tridecanone**.



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Storage Compatibility for **7-Tridecanone**.

Disposal Considerations

Dispose of **7-Tridecanone** as an unused product in accordance with local, state, and federal regulations.[4] Do not allow the material to enter drains or water courses.[8]

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